An In-depth Technical Guide to Tellurium Nitrate: Chemical Formula and Structure

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Compound of Interest

Compound Name: *Tellurium nitrate*

Cat. No.: *B1503096*

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Introduction

Tellurium, a metalloid in the chalcogen group, exhibits a diverse and complex chemistry, forming a variety of inorganic and organometallic compounds. Among its inorganic derivatives, **tellurium nitrate** presents a subject of interest due to its role as a potential precursor in the synthesis of other tellurium-containing materials. This technical guide provides a comprehensive overview of the chemical formula and structural characteristics of **tellurium nitrate**, with a particular focus on the crystallographically characterized basic **tellurium nitrate**. The information is curated to be a valuable resource for professionals in research, chemical synthesis, and materials science.

Chemical Formula and Nomenclature

The nomenclature surrounding **tellurium nitrate** can refer to more than one distinct compound. The two primary forms identified in the literature are:

- Tellurium(IV) Nitrate: This compound has the chemical formula $Te(NO_3)_4$.[1][2][3] It is described as a white crystalline solid that is highly soluble in water and possesses strong

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oxidizing properties.[2]

- Basic **Tellurium Nitrate**: This is a more complex structure with the chemical formula $Te_2O_4 \cdot HNO_3$.[4] Its structure has been elucidated through single-crystal X-ray diffraction, providing detailed insights into its atomic arrangement.

Physicochemical Properties

A summary of the key physicochemical properties of Tellurium(IV) Nitrate is presented in the table below. It is important to note that much of this data is computed, and experimentally verified values are scarce in publicly available literature.

Property	Value	Source
Molecular Formula	$N_4O_{12}Te$	[3][5]
Molecular Weight	375.6 g/mol	[5]
Appearance	White crystalline solid	[2]
Solubility	Highly soluble in water	[2]
CAS Number	64535-94-0	[2]
IUPAC Name	(trinitrooxy-λ^4-tellanyl) nitrate	[5]

Structural Elucidation

Tellurium(IV) Nitrate ($Te(NO_3)_4$)

Detailed experimental structural data for pure $Te(NO_3)_4$ is not readily available in the scientific literature. Computational attempts to generate a 3D conformer have been noted to be challenging due to the presence of the tellurium atom.[5] The proposed structure consists of a central tellurium atom in a +4 oxidation state bonded to four nitrate groups.

Basic Tellurium Nitrate ($Te_2O_4 \cdot HNO_3$)

The crystal structure of basic **tellurium nitrate** has been determined and provides a clear example of the complex coordination chemistry of tellurium.[4]

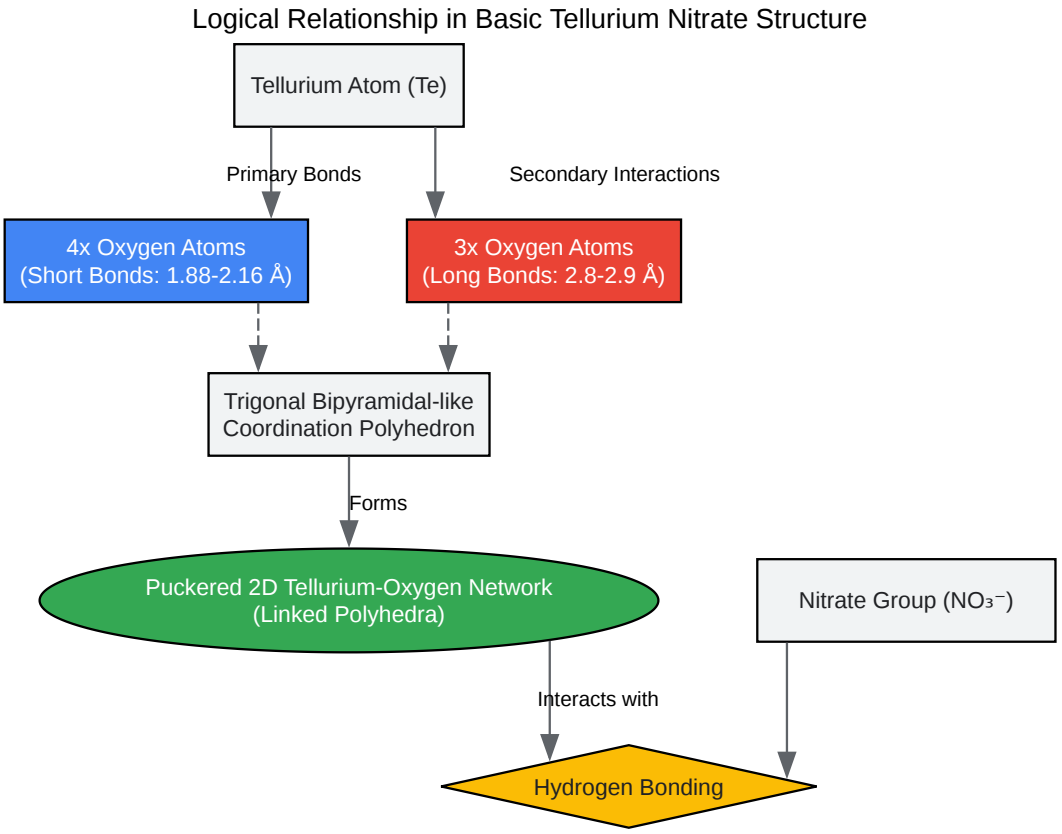
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The fundamental structure is a three-dimensional network of tellurium and oxygen atoms. Within this network, the coordination around the tellurium atoms is a key feature. Each tellurium atom is coordinated by four oxygen atoms at shorter distances (ranging from 1.88 Å to 2.16 Å) and three oxygen atoms at longer distances (between 2.8 Å and 2.9 Å).[4] The arrangement of the four more closely bonded oxygen atoms around a tellurium atom approximates a trigonal bipyramidal geometry, with two equatorial and two axial positions occupied.[4]

These tellurium-oxygen polyhedra are linked into a puckered, two-dimensional network. Distorted double oxygen bridges connect tellurium atoms, and these units are further linked by single oxygen bridges.[4] The nitrate groups are situated between these tellurium-oxygen layers and are hydrogen-bonded to one of the bridging oxygen atoms, with an O···O distance of 2.75 Å.[4] The shortest distance between two tellurium atoms is 3.27 Å.[4]

The relationship between the tellurium-oxygen network and the nitrate groups can be visualized as a layered structure where the nitrate ions are intercalated within the tellurium oxide framework.

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Coordination environment of tellurium in the basic nitrate.

Experimental Protocols

Synthesis of **Tellurium Nitrate** Compounds

The synthesis of **tellurium nitrate** compounds is primarily achieved through the reaction of elemental tellurium with nitric acid. However, the specific product obtained can be influenced by the reaction conditions.

General Reaction of Tellurium with Nitric Acid:

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The reaction of elemental tellurium powder with nitric acid (HNO_3) is an oxidation-reduction process. The tellurium is oxidized, while the nitric acid is reduced, often producing nitrogen oxides (NOx) as gaseous byproducts.[6] The primary solid product of this reaction is typically tellurium dioxide (TeO_2) or tellurous acid (H_2TeO_3), not a simple **tellurium nitrate**.[6][7]

$Te(s) + 4HNO_3(aq) \rightarrow TeO_2(s) + 4NO_2(g) + 2H_2O(l)$

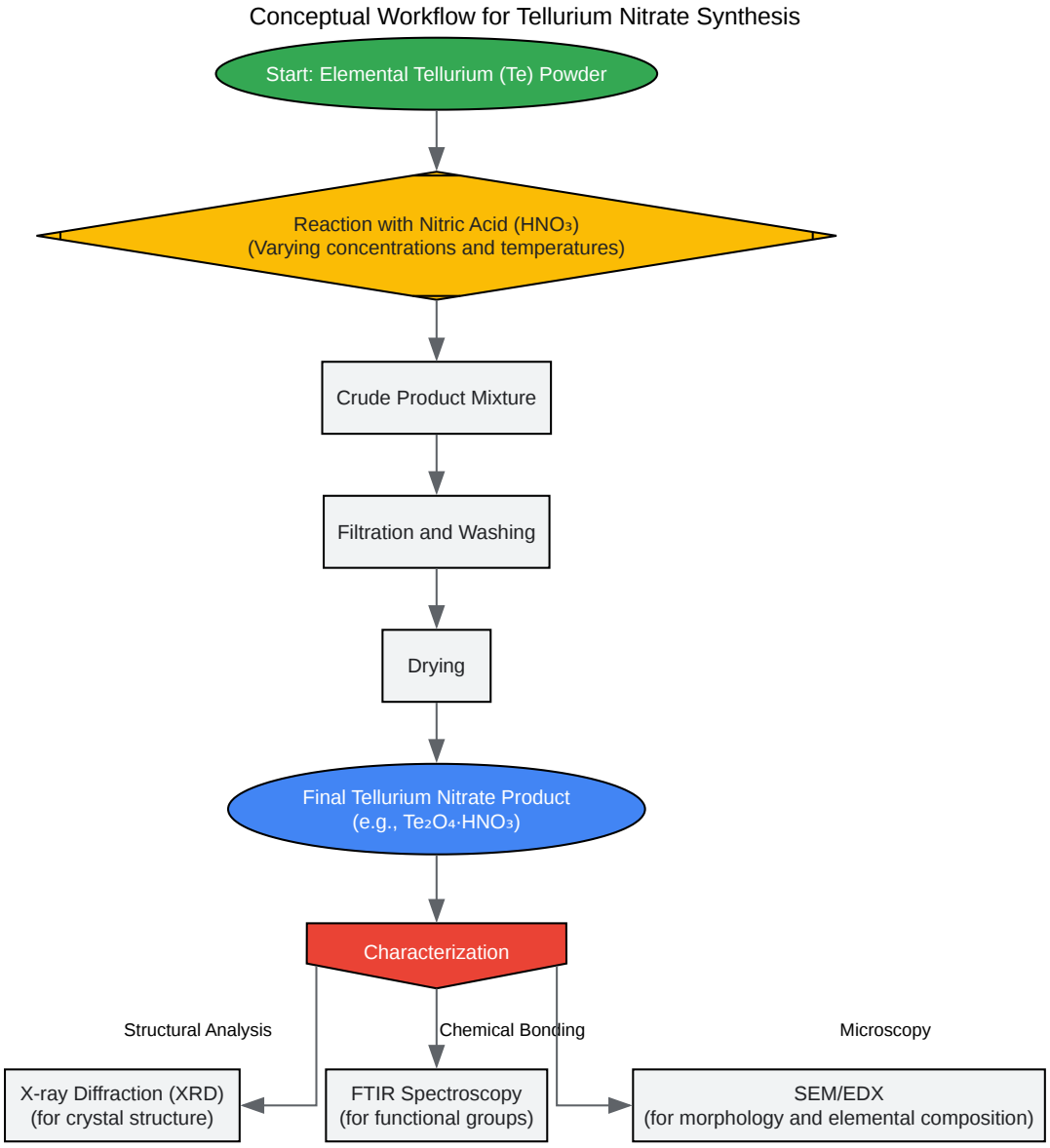
Synthesis of Basic **Tellurium Nitrate** ($Te_2O_4 \cdot HNO_3$):

While a detailed, step-by-step protocol for the synthesis of pure, crystalline basic **tellurium nitrate** is not extensively documented in recent literature, older methods describe its formation from the reaction of tellurium with concentrated nitric acid. The formation of the basic nitrate likely occurs under specific concentration and temperature conditions that favor the incorporation of both oxide and nitrate functionalities into the crystal lattice.

A Conceptual Experimental Workflow for Synthesis and Characterization:

The following diagram outlines a logical workflow for the synthesis and characterization of **tellurium nitrate** compounds based on available information.

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A conceptual workflow for synthesis and analysis.

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Biological Signaling and Applications

Currently, there is no evidence in the scientific literature to suggest a role for **tellurium nitrate** in biological signaling pathways. The biological effects of tellurium are generally associated with its oxyanions, such as tellurite (TeO_3^{2-}) and tellurate (TeO_4^{2-}), or with specific organotellurium compounds.[8][9][10] These compounds are known to exert toxicity through mechanisms such as oxidative stress and interaction with thiol-containing enzymes.[8][11]

The primary application of **tellurium nitrate** is in chemical research and as a precursor for the synthesis of other tellurium-containing materials, such as tellurium nanoparticles.[2]

Conclusion

Tellurium nitrate is a term that primarily encompasses tellurium(IV) nitrate, $Te(NO_3)_4$, and basic **tellurium nitrate**, $Te_2O_4 \cdot HNO_3$. While the former is described as a simple inorganic salt, its detailed structural characterization remains elusive. In contrast, the crystal structure of basic **tellurium nitrate** has been determined, revealing a complex and interesting tellurium-oxygen framework with intercalated nitrate ions. The synthesis of these compounds involves the oxidative reaction of tellurium with nitric acid, with the specific product being dependent on the reaction conditions. There is no known role for **tellurium nitrate** in biological signaling. This guide provides a foundational understanding of the chemical formula and structure of **tellurium nitrate**, intended to support further research and development in materials science and inorganic chemistry.

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